

Unveiling the Structure of Olanzapine Thiolactam: A Technical Guide

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Compound of Interest

Compound Name: Olanzapine thiolactam

Cat. No.: B1436794

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Introduction

Olanzapine, an atypical antipsychotic, is a cornerstone in the management of schizophrenia and bipolar disorder. As with any pharmaceutical compound, a thorough understanding of its potential degradation products is paramount for ensuring drug safety, stability, and efficacy. This technical guide provides an in-depth exploration of the structure elucidation of a significant olanzapine degradant: **olanzapine thiolactam**. This compound, also known as olanzapine ketothiolactam, is an oxidative degradation product formed from the thiophene ring of the parent molecule.^[1] Its characterization is crucial for impurity profiling and quality control in the manufacturing and storage of olanzapine-containing drug products.

Chemical Identity and Properties

Olanzapine thiolactam is chemically identified as (Z)-1-[1,2-dihydro-4-(4-methyl-1-piperazinyl)-2-thioxo-3H-1,5-benzodiazepin-3-ylidene]propan-2-one.^[1] Key chemical data for this compound are summarized in the table below.

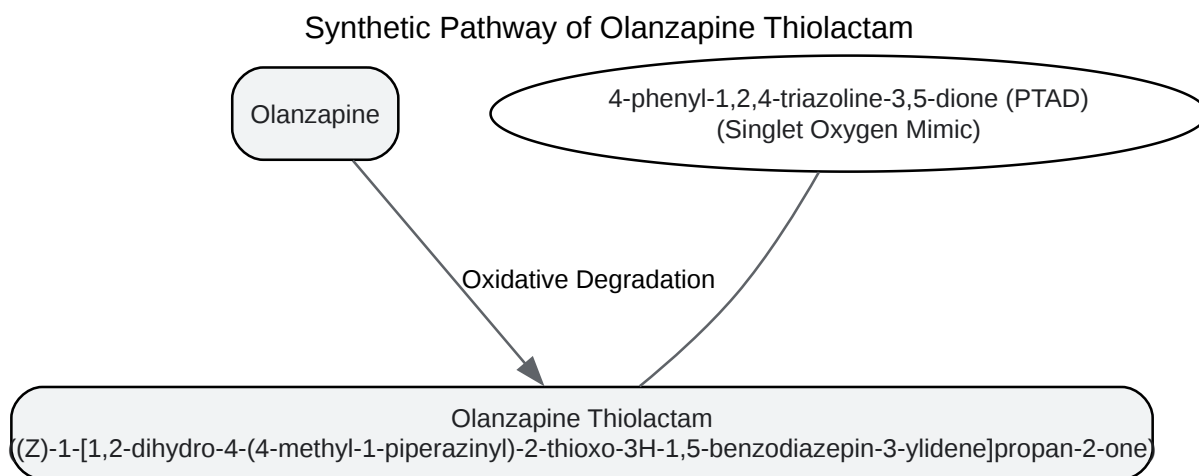
Property	Value
Systematic Name	(Z)-1-[1,2-dihydro-4-(4-methyl-1-piperazinyl)-2-thioxo-3H-1,5-benzodiazepin-3-ylidene]propan-2-one
Common Names	Olanzapine Thiolactam, Olanzapine Ketothiolactam, Olanzapine Impurity 11
Molecular Formula	C ₁₇ H ₂₀ N ₄ OS
Molecular Weight	328.43 g/mol
CAS Number	1017241-36-9

Synthesis and Formation

Olanzapine thiolactam has been identified as an impurity in olanzapine formulations subjected to stress conditions, particularly thermal and oxidative stress.[1] A synthetic pathway for its preparation has been developed, which is crucial for obtaining the pure compound for analytical standard and toxicological evaluation purposes.

Synthetic Pathway

A documented synthesis involves the reaction of olanzapine with a singlet oxygen mimic, 4-phenyl-1,2,4-triazoline-3,5-dione (PTAD).[1] This reaction leads to the oxidative degradation of the thiophene ring of olanzapine, resulting in the formation of **olanzapine thiolactam**.



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Caption: Synthetic route to **olanzapine thiolactam**.

Structure Elucidation: A Multi-faceted Approach

The definitive structure of **olanzapine thiolactam** was elucidated through a combination of spectroscopic techniques and single-crystal X-ray diffraction.[1]

Experimental Protocols

Isolation from Stressed Formulations: **Olanzapine thiolactam** was isolated from a thermally stressed solid oral formulation of olanzapine using preparative High-Performance Liquid Chromatography (HPLC).[1]

Synthesis for Characterization: A synthetic preparation was achieved by reacting olanzapine with 4-phenyl-1,2,4-triazoline-3,5-dione (PTAD) to mimic oxidative degradation.[1]

Spectroscopic Analysis: The isolated and synthesized compound was characterized using a suite of analytical techniques including:

- UV Spectroscopy: To determine the electronic absorption properties.
- Infrared (IR) Spectroscopy: To identify functional groups.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the detailed molecular structure and connectivity of atoms.

Single-Crystal X-ray Diffraction: The absolute confirmation of the structure of **olanzapine thiolactam** was achieved through single-crystal X-ray diffraction analysis.[1] This technique provided precise information on bond lengths, bond angles, and the three-dimensional arrangement of atoms in the crystal lattice.

Spectroscopic and Crystallographic Data

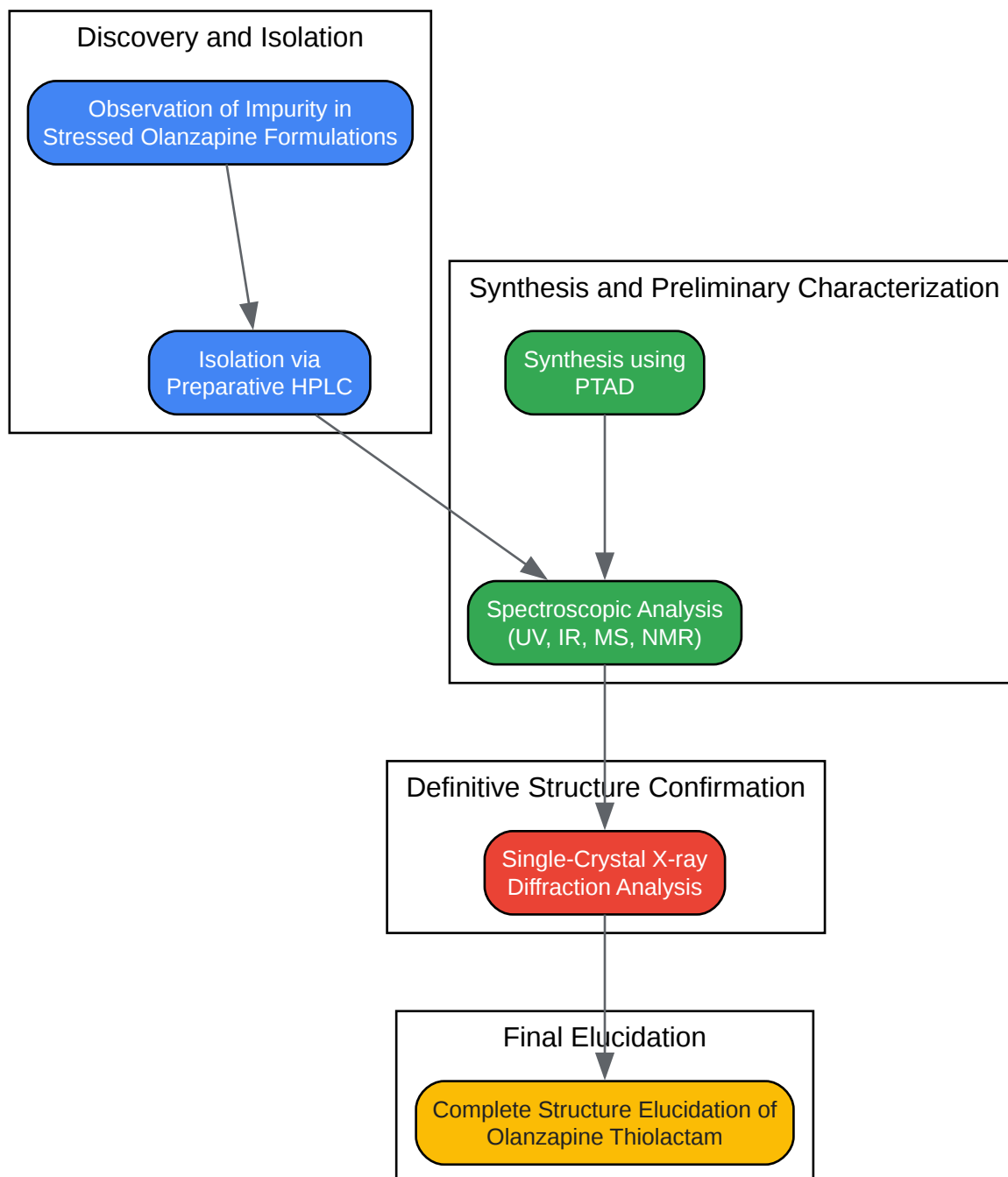
While the primary literature provides the definitive characterization, the following table summarizes the types of quantitative data obtained from these analyses.

Analytical Technique	Data Obtained
Mass Spectrometry	Molecular Ion Peak (m/z), Fragmentation Pattern
^1H NMR	Chemical Shifts (δ), Multiplicity, Coupling Constants (J)
^{13}C NMR	Chemical Shifts (δ)
X-ray Crystallography	Unit Cell Dimensions, Space Group, Atomic Coordinates, Bond Lengths, Bond Angles

Logical Workflow for Structure Elucidation

The process of identifying and confirming the structure of **olanzapine thiolactam** followed a logical and systematic workflow.

Workflow for Olanzapine Thiolactam Structure Elucidation



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Caption: Logical workflow for structure elucidation.

Conclusion

The comprehensive structural elucidation of **olanzapine thiolactam**, a key degradation product of olanzapine, underscores the importance of rigorous impurity profiling in drug development. The multi-technique approach, culminating in single-crystal X-ray diffraction, provides an unambiguous assignment of its chemical structure. This knowledge is critical for the development of stable olanzapine formulations and for ensuring the quality and safety of this important therapeutic agent. The detailed experimental protocols and data serve as a valuable resource for researchers and scientists in the pharmaceutical industry.

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References

- 1. Isolation, identification, and synthesis of two oxidative degradation products of olanzapine (LY170053) in solid oral formulations - PubMed [pubmed.ncbi.nlm.nih.gov]
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